

Personal protective equipment for handling 4-Cyanobenzoyl chloride

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Compound of Interest

Compound Name: 4-Cyanobenzoyl chloride

Cat. No.: B1630317

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Essential Safety and Handling Guide for 4-Cyanobenzoyl Chloride

This guide provides immediate safety, operational, and disposal protocols for the handling of **4-Cyanobenzoyl chloride** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe and compliant use of this chemical.

Understanding the Hazards

4-Cyanobenzoyl chloride is a corrosive solid that can cause severe skin burns and eye damage.[1][2][3] It is harmful if swallowed and reacts with water, releasing toxic gases.[1][4] Due to its reactivity with moisture, it must be handled under dry conditions.[5][6]

Personal Protective Equipment (PPE)

A comprehensive PPE ensemble is mandatory when handling **4-Cyanobenzoyl chloride** to prevent exposure.

PPE Category	Specification
Eye and Face	Chemical safety goggles conforming to OSHA's 29 CFR 1910.133 or European Standard EN166 are required.[5][6] A face shield should be worn in addition to goggles when there is a splash hazard.[5][7]
Hand Protection	Chemical-resistant gloves are essential. Nitrile or neoprene gloves are recommended for handling corrosive substances.[4][5][8] Given the reactivity of acyl chlorides, double gloving is advised. Always inspect gloves for tears or holes before use.[7]
Body Protection	A chemical-resistant lab coat, apron, or coveralls should be worn to protect the skin.[5][9][10] Ensure clothing provides full coverage of the arms and legs.[5]
Respiratory	A NIOSH-approved respirator with a P2 filter is required when dusts may be generated.[3] If vapors are a concern, an organic vapor/acid gas cartridge may be necessary.[1][2][11] A full respiratory protection program compliant with OSHA 29 CFR 1910.134 should be in place.[6]
Footwear	Closed-toe shoes, preferably chemical-resistant safety footwear, must be worn in the laboratory.[12]

Operational Plan: A Step-by-Step Protocol for Weighing and Dissolving

This protocol outlines the safe procedure for weighing **4-Cyanobenzoyl chloride** and preparing a solution.

Preparation:

- Ensure a safety shower and eyewash station are accessible and operational.[\[13\]](#)
- Work within a certified chemical fume hood with the sash at the lowest practical height.
- Gather all necessary equipment: chemical-resistant gloves (double-gloved), lab coat, and safety goggles with a face shield.
- Prepare a dry, inert atmosphere (e.g., nitrogen or argon) for any reactions.
- Have a quenching solution (e.g., a dilute solution of sodium bicarbonate) and spill kit ready.

Procedure:

- Carefully open the container of **4-Cyanobenzoyl chloride** inside the fume hood.
- Using a clean, dry spatula, weigh the desired amount of the solid into a tared, dry flask.
- Close the container of **4-Cyanobenzoyl chloride** tightly.
- Slowly add a dry, compatible solvent to the flask under an inert atmosphere.
- Stir the mixture until the solid is fully dissolved.
- Proceed with your experimental work, maintaining the inert atmosphere.

Disposal Plan

All waste containing **4-Cyanobenzoyl chloride** must be treated as hazardous waste.

Quenching Excess Reagent:

- In a fume hood, slowly and carefully add any excess **4-Cyanobenzoyl chloride** to a stirred, cooled (ice bath) solution of sodium bicarbonate.
- Control the rate of addition to manage the effervescence.
- Once the addition is complete, allow the mixture to stir at room temperature for several hours to ensure complete quenching.

- Neutralize the resulting solution with a suitable acid or base, if necessary, before disposing of it as aqueous waste.

Container Disposal:

- Empty containers must be triple-rinsed with a compatible solvent.[\[14\]](#)
- The rinsate must be collected and disposed of as hazardous waste.[\[14\]](#)
- Deface the label on the empty container before disposal.

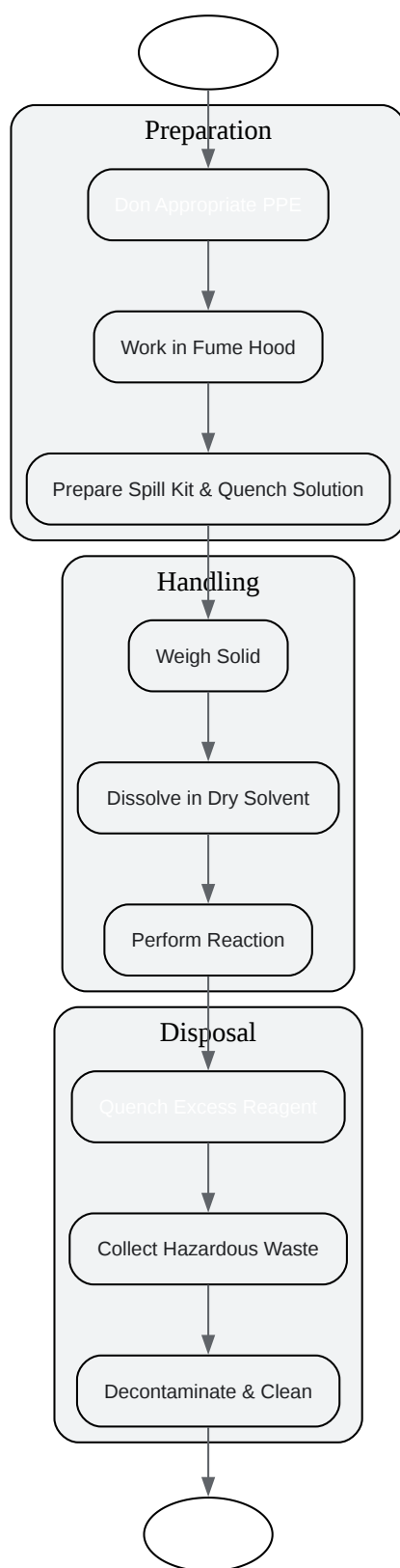
Spill Cleanup:

- In case of a spill, evacuate the area and ensure adequate ventilation.
- Wearing the appropriate PPE, cover the spill with a dry, inert absorbent material such as sand or vermiculite.
- Collect the absorbed material into a sealed container for hazardous waste disposal.[\[6\]](#)
- Do not use water to clean up the spill.[\[6\]](#)

Quantitative Data

Property	Value
Appearance	White to light yellow crystalline powder
Molecular Formula	C ₈ H ₄ ClNO
Molecular Weight	165.57 g/mol [3]
Melting Point	68-70 °C [2]
Boiling Point	125-129 °C at 11 mmHg
Occupational Exposure Limits	No occupational exposure limit values have been established. [3] [7]

Safe Handling Workflow



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Caption: Workflow for the safe handling of **4-Cyanobenzoyl chloride**.

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References

- 1. queensu.ca [queensu.ca]
- 2. www2.lbl.gov [www2.lbl.gov]
- 3. sigmaaldrich.cn [sigmaaldrich.cn]
- 4. Gloves, Nitrile, Acid-Resistant, #8 | Flinn Scientific [flinnsci.com]
- 5. oshatrainingsschool.com [oshatrainingsschool.com]
- 6. 4-Cyanobenzoyl chloride(6068-72-0)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 7. angenechemical.com [angenechemical.com]
- 8. safety.fsu.edu [safety.fsu.edu]
- 9. Need Chemical Protective Clothing? See Our Varied Range | Seton [seton.co.uk]
- 10. fixsupply.com [fixsupply.com]
- 11. northwestern.edu [northwestern.edu]
- 12. blog.storemasta.com.au [blog.storemasta.com.au]
- 13. labchem-wako.fujifilm.com [labchem-wako.fujifilm.com]
- 14. ehs.oregonstate.edu [ehs.oregonstate.edu]
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